

Application Note: High-Frequency Water Quality Data Collection with EXO2 Sonde

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Compound of Interest

Compound Name: *Exo2*

Cat. No.: *B10854574*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

High-frequency water quality monitoring provides researchers and environmental scientists with detailed, real-time data, enabling a deeper understanding of the dynamic nature of aquatic systems.[1] These data are crucial for observing and analyzing trends and patterns that are not measurable with low-frequency sampling.[1] The YSI **EXO2** multiparameter sonde is a robust and versatile platform for unattended, continuous monitoring in various aquatic environments, including oceans, estuaries, rivers, lakes, and groundwater.[2][3] This document provides detailed protocols for the deployment, calibration, and maintenance of the **EXO2** sonde to ensure the collection of high-quality, reliable data.

The **EXO2** sonde can be equipped with up to seven sensors, including a central wiper to prevent biofouling, and has a battery life of approximately 90 days when sampling at 15-minute intervals.[2][4] Its robust design and advanced sensor technology make it an ideal tool for long-term, high-frequency monitoring campaigns.[3][5]

EXO2 Sonde and Sensor Specifications

The **EXO2** sonde offers a flexible platform with interchangeable smart sensors.[5] Key specifications are summarized in the tables below.

Table 1: **EXO2** Sonde Specifications

Feature	Specification
Sensor Ports	6 universal sensor ports, 1 central wiper port
Power Supply	4 D-cell alkaline batteries[4][6]
Battery Life	Approximately 90 days with a 15-minute logging interval[3][4]
Data Memory	Can store over 1,000,000 readings[5]
Operating Depth	Up to 250 meters[5]
Communication	Bluetooth, USB, field cable to handheld[4][7]
Dimensions	71.1 cm (Length) x 7.62 cm (Diameter)[3]
Weight	3.60 kg with batteries[7]

Table 2: Common EXO Sensor Specifications

Parameter	Sensor Type	Range	Accuracy
Temperature/Conductivity	Wiped	-5 to 50 °C / 0 to 200 mS/cm	±0.01 °C / ±0.5% of reading or 0.001 mS/cm
pH/ORP	Wet-mateable	0 to 14 pH / -999 to 999 mV	±0.1 pH / ±20 mV
Dissolved Oxygen (Optical)	Optical	0 to 50 mg/L	±0.1 mg/L at <8 mg/L; ±0.2 mg/L at >8 mg/L
Turbidity	Optical	0 to 4000 FNU	±2% of reading or 0.3 FNU
Total Algae (Chlorophyll + Phycocyanin)	Dual-channel Optical	0 to 400 µg/L Chl	Linearity: R ² > 0.999
fDOM (fluorescent Dissolved Organic Matter)	Optical	0 to 300 ppb QSU	Detection Limit: 0.07 ppb QSU[7]

Experimental Protocols

Sonde Preparation and Calibration

Accurate data collection begins with proper sonde preparation and sensor calibration. It is recommended to have a dedicated, clean calibration cup for laboratory use to avoid contamination.[8]

Protocol 1: Pre-Deployment Preparation and Calibration

- **Inspect and Clean:** Visually inspect the sonde, sensors, and connectors for any damage or debris. Clean the sensors and sonde body with fresh water.[9] Use a soft brush to gently clean sensor faces.
- **Install Batteries:** Unscrew the battery cap and install four new D-cell alkaline batteries, ensuring correct polarity.[6]
- **Install Sensors:** Remove port plugs and insert the desired smart sensors into any of the universal ports. Hand-tighten the locking rings.
- **Connect to Software:** Connect the sonde to a computer running KOR software via a USB adapter or to an EXO Handheld.[6][9]
- **Perform Calibration:**
 - **Conductivity:** Rinse the sensors and calibration cup with deionized water, then with the conductivity standard (e.g., 50,000 $\mu\text{S}/\text{cm}$).[9] Fill the calibration cup with fresh standard and follow the software prompts to calibrate.
 - **pH:** Use a two or three-point calibration with fresh pH buffers (e.g., 7.00, 4.01, 10.01).[9] Rinse with deionized water and then with the respective buffer before each calibration point.
 - **Dissolved Oxygen:** A 100% saturation calibration is typically performed in moisture-saturated air. Ensure the sensor is dry and follow the software instructions. An internal barometer in the sonde provides accurate pressure for calibration.[5]

- Other Sensors: Follow the manufacturer's recommended calibration procedures for other installed sensors (e.g., turbidity, chlorophyll).
- Set Deployment Parameters: Using the software, set the logging interval (e.g., every 15 minutes), start time, and site information.[\[9\]](#)[\[10\]](#)

Sonde Deployment

Proper deployment is critical for collecting representative data and ensuring the security of the instrument.

Protocol 2: Field Deployment

- Site Selection: Choose a deployment location that is representative of the water body being studied and offers protection from high flow, debris, and vandalism.
- Secure Mooring: Attach the sonde to a secure structure such as a buoy, pier, or weighted tripod using appropriate mooring lines and strain relief.
- Initiate Logging:
 - Connect the sonde to the EXO Handheld.
 - Navigate to the "Start Logging" menu on the handheld.[\[10\]](#)
 - Select the correct site name.[\[10\]](#)
 - Initiate the logging session.[\[10\]](#)
- Deployment:
 - For vertical profiling, have one person lower the sonde, another manage the cable, and a third operate the handheld.[\[10\]](#)
 - Lower the sonde slowly to the desired depth.[\[10\]](#)
 - For fixed-depth deployments, ensure the sonde is at the target depth and securely fastened.

- Record Metadata: Document the deployment date, time, location (GPS coordinates), deployment depth, and any other relevant observations.

Data Retrieval and Maintenance

Regular site visits are necessary to retrieve data and perform routine maintenance.

Protocol 3: Data Retrieval and Field Maintenance

- Stop Logging: Connect the EXO Handheld and stop the current logging session.[\[10\]](#)
- Download Data: Transfer the logged data from the sonde to the handheld or a field laptop.
[\[10\]](#)
- Retrieve Sonde: Carefully retrieve the sonde from the water.
- Field Maintenance:
 - Clean any biofouling or debris from the sonde and sensors.
 - Inspect the central wiper brush and clean it with a comb or brush.[\[11\]](#) Replace if the bristles are frayed.[\[11\]](#)
 - Check for any damage to the sonde, sensors, or cables.
- Post-Deployment:
 - Rinse the sonde and sensors thoroughly with fresh water.[\[10\]](#)
 - Perform a post-deployment calibration check to assess sensor drift. It is recommended to start with monthly calibration checks.[\[11\]](#)
 - Store the sonde with the calibration cup attached, containing a small amount of water to keep the sensors moist.

Data Management and Quality Control

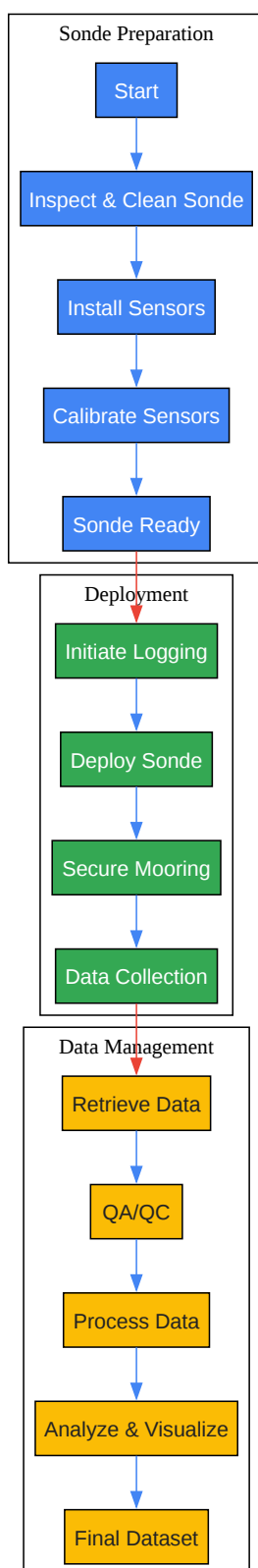
A structured approach to data management is essential for high-frequency monitoring projects.
[\[12\]](#)

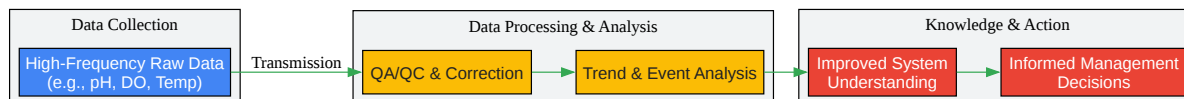
Table 3: Data Management Workflow

Step	Description
1. Data Transfer	Regularly transfer data from the field device to a central database.
2. Data Backup	Create redundant backups of the raw data files.
3. Quality Assurance/Quality Control (QA/QC)	Apply automated and manual checks to identify and flag erroneous data (e.g., out-of-range values, sensor drift, biofouling effects).
4. Data Processing	Correct for sensor drift based on pre- and post-deployment calibrations. Apply any necessary unit conversions.
5. Data Analysis and Visualization	Use appropriate software to analyze and visualize the high-frequency data to identify trends, events, and anomalies.

Visualizations

Experimental Workflow





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- To cite this document: BenchChem. [Application Note: High-Frequency Water Quality Data Collection with EXO2 Sonde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854574#high-frequency-water-quality-data-collection-with-exo2]

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